

Application Notes and Protocols for Testing Picraline SGLT Inhibition

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Compound of Interest

Compound Name: *Picraline*

Cat. No.: *B15618608*

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Introduction

Sodium-glucose cotransporters (SGLTs) are a family of membrane proteins that play a crucial role in glucose homeostasis. Two major isoforms, SGLT1 and SGLT2, are responsible for the majority of glucose reabsorption in the intestine and kidneys, respectively. Inhibition of these transporters, particularly SGLT2, has emerged as a successful therapeutic strategy for the management of type 2 diabetes. **Picraline**, an indole alkaloid derived from plants of the *Alstonia* genus, has been identified as a potential inhibitor of SGLT proteins. This document provides detailed protocols for the in vitro and in vivo evaluation of **Picraline** and its derivatives for their inhibitory activity against SGLT1 and SGLT2.

Picraline and its related alkaloids isolated from *Alstonia macrophylla* have demonstrated inhibitory effects on both SGLT1 and SGLT2.^{[1][2]} This makes them interesting candidates for further investigation as potential dual inhibitors or as scaffolds for the development of more selective inhibitors. These protocols are designed to guide researchers in the systematic evaluation of **Picraline**'s SGLT inhibitory potential.

Data Presentation: SGLT Inhibition by Picraline-Type Alkaloids

The following table summarizes the in vitro inhibitory activities of several **picraline**-type alkaloids isolated from *Alstonia macrophylla* against human SGLT1 and SGLT2.^[1] This data provides a benchmark for the expected potency of this class of compounds.

Compound	SGLT1 IC50 (μM)	SGLT2 IC50 (μM)	Selectivity (SGLT1/SGLT2)
10-methoxy-N(1)-methylburnamine-17-O-veratrate	4.0	0.5	8
Alstiphyllanine D	5.0	2.0	2.5
Alstiphyllanine E	Moderate Inhibition	Moderate Inhibition	N/A
Alstiphyllanine F	Moderate Inhibition	Moderate Inhibition	N/A

Experimental Protocols

In Vitro SGLT Inhibition Assay: Fluorescent Glucose Uptake

This protocol describes a cell-based assay to determine the half-maximal inhibitory concentration (IC50) of **Picraline** using a fluorescent glucose analog, 2-[N-(7-nitrobenz-2-oxa-1,3-diazol-4-yl)amino]-2-deoxy-D-glucose (2-NBDG).

Materials:

- Cell Lines: Human Embryonic Kidney 293 (HEK293) cells stably expressing human SGLT1 (hSGLT1) or human SGLT2 (hSGLT2). Alternatively, human kidney proximal tubule cells (HK-2) which endogenously express SGLT2 can be used.
- Test Compound: **Picraline**.

- Positive Controls: Phlorizin (non-selective SGLT inhibitor), Dapagliflozin (selective SGLT2 inhibitor).
- Fluorescent Substrate: 2-NBDG.
- Buffers:
 - Sodium-containing buffer (e.g., Krebs-Ringer-HEPES buffer: 130 mM NaCl, 5 mM KCl, 1.3 mM CaCl₂, 1.3 mM MgSO₄, 20 mM HEPES, pH 7.4).
 - Sodium-free buffer (replace NaCl with an equimolar concentration of choline chloride).
- Cell Culture Reagents: DMEM, FBS, penicillin-streptomycin, G418 (for selection of stable cell lines).
- Assay Plates: 96-well black, clear-bottom microplates.
- Instrumentation: Fluorescence microplate reader (Excitation/Emission ~485/535 nm).

Procedure:

- Cell Culture and Seeding:
 - Culture HEK293-hSGLT1 and HEK293-hSGLT2 cells in DMEM supplemented with 10% FBS, 1% penicillin-streptomycin, and an appropriate concentration of G418 to maintain selection pressure.
 - Seed the cells into 96-well black, clear-bottom plates at a density that ensures a confluent monolayer on the day of the assay. Incubate for 24-48 hours at 37°C in a humidified 5% CO₂ incubator.
- Compound Preparation:
 - Prepare a stock solution of **Picraline** (e.g., 10 mM) in a suitable organic solvent like DMSO. Note: Due to the lack of specific solubility data for **Picraline**, it is recommended to test solubility in small volumes first. If precipitation occurs upon dilution in aqueous buffers, a final DMSO concentration of ≤0.5% in the assay should be maintained to avoid solvent-induced artifacts.

- Prepare serial dilutions of **Picraline** in sodium-containing buffer to achieve the desired final concentrations for the dose-response curve (e.g., 0.01 μM to 100 μM). Also, prepare solutions for the positive controls.
- Glucose Uptake Assay:
 - On the day of the assay, gently wash the cell monolayer twice with sodium-free buffer.
 - Pre-incubate the cells for 15-30 minutes at 37°C with 100 μL of sodium-containing buffer with or without various concentrations of **Picraline** or control inhibitors. Include wells with sodium-free buffer to determine non-SGLT mediated uptake.
 - Initiate glucose uptake by adding 2-NBDG to a final concentration of 100-200 μM to each well.
 - Incubate the plate for 30-60 minutes at 37°C.
 - Terminate the uptake by aspirating the medium and washing the cells three times with ice-cold sodium-free buffer.
 - Add 100 μL of a suitable lysis buffer (e.g., PBS with 1% Triton X-100) to each well and gently agitate to ensure complete cell lysis.
 - Measure the fluorescence intensity using a microplate reader.
- Data Analysis:
 - Calculate the SGLT-mediated glucose uptake by subtracting the average fluorescence of the sodium-free buffer wells from the fluorescence of the sodium-containing buffer wells.
 - Normalize the data by setting the SGLT-mediated uptake in the absence of an inhibitor as 100% and the uptake in the presence of a saturating concentration of a known inhibitor (e.g., phlorizin) as 0%.
 - Plot the percentage of inhibition against the logarithm of the **Picraline** concentration.
 - Determine the IC₅₀ value by fitting the data to a sigmoidal dose-response curve using a suitable software (e.g., GraphPad Prism).

In Vivo SGLT Inhibition Assay: Urinary Glucose Excretion in Rodents

This protocol outlines the procedure to assess the in vivo efficacy of **Picraline** by measuring its effect on urinary glucose excretion (UGE) in a rodent model.

Materials:

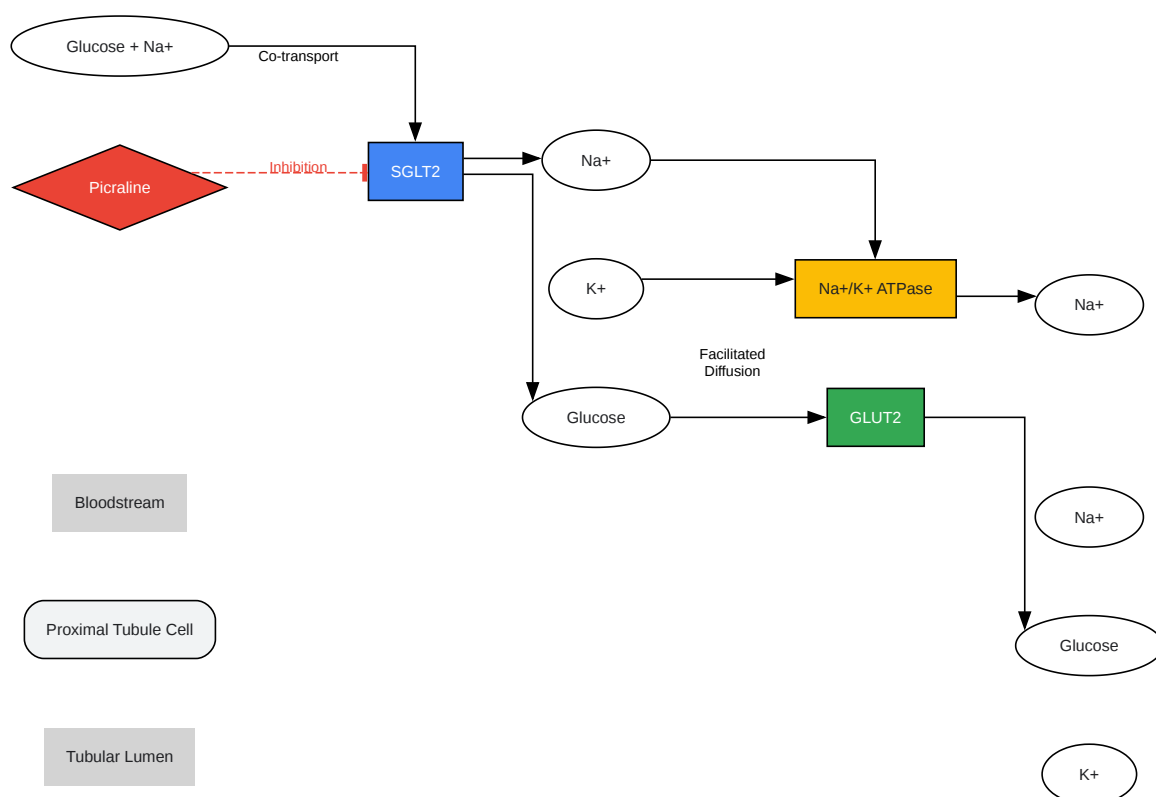
- Animal Model: Male diabetic rats (e.g., Zucker Diabetic Fatty rats) or mice.
- Test Compound: **Picraline**, formulated in a suitable vehicle for oral administration (e.g., 0.5% carboxymethylcellulose).
- Positive Control: A known SGLT2 inhibitor (e.g., Canagliflozin or Dapagliflozin).
- Equipment: Metabolic cages for individual housing and 24-hour urine collection.
- Analytical Kits: Glucose assay kit and creatinine assay kit.

Procedure:

- Animal Acclimatization and Grouping:
 - Acclimate the animals to the metabolic cages for at least 24 hours before the experiment to minimize stress-related effects.
 - Randomly assign animals to different treatment groups (vehicle control, **Picraline** at various doses, and positive control).
- Dosing and Urine Collection:
 - Administer a single oral dose of **Picraline**, vehicle, or the positive control to the respective groups.
 - Immediately place the animals back into the metabolic cages and begin a 24-hour urine collection period. Ensure free access to food and water.
- Sample Processing and Analysis:

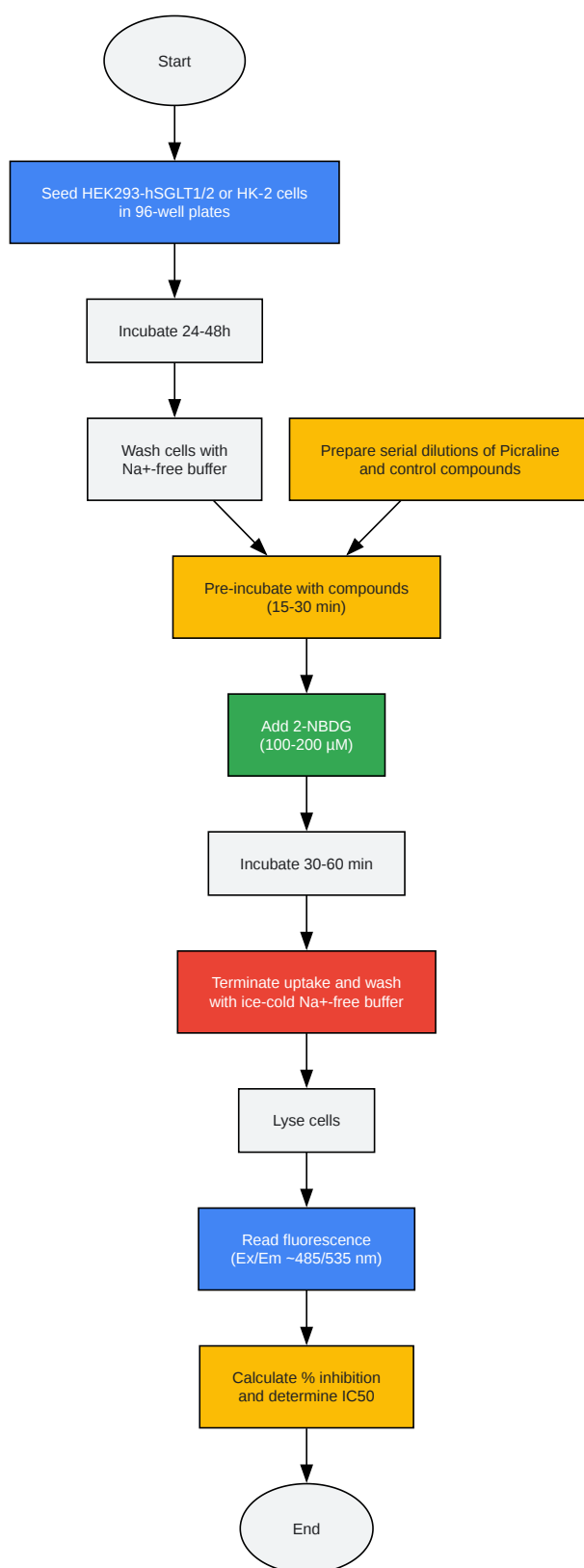
- At the end of the 24-hour period, record the total urine volume for each animal.
- Centrifuge the urine samples to remove any precipitates.
- Measure the glucose concentration in the urine samples using a glucose assay kit.
- Optionally, measure the creatinine concentration to normalize for variations in urine output.
- Data Analysis:
 - Calculate the total amount of glucose excreted over 24 hours (UGE in mg) using the formula: $UGE = \text{Urine Glucose Concentration (mg/dL)} \times \text{Urine Volume (dL)}$.
 - Normalize the UGE to the animal's body weight (mg/kg).
 - Compare the mean UGE of the **Picraline**-treated groups to the vehicle control group using appropriate statistical tests (e.g., ANOVA followed by Dunnett's test).
 - A dose-response relationship can be established by plotting the UGE against the administered dose of **Picraline**.

Mandatory Visualizations



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Caption: SGLT2-mediated glucose reabsorption pathway and the inhibitory action of **Picraline**.



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Caption: Experimental workflow for the in vitro SGLT inhibition assay using 2-NBDG.

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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Alstiphyllanines E-H, picraline and ajmaline-type alkaloids from Alstonia macrophylla inhibiting sodium glucose cotransporter - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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